High-Precision Computational Profiling of Ethyl 3-methyl-2-thienyl Sulfide

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Compound of Interest

Compound Name: *Ethyl 3-methyl-2-thienyl sulfide*

Cat. No.: *B7997951*

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Content Type: Technical Whitepaper & Protocol Guide Subject: Theoretical Chemistry / Molecular Modeling Target Audience: Medicinal Chemists, Computational Toxicologists, and Flavor Chemists

Executive Summary

Ethyl 3-methyl-2-thienyl sulfide (EMTS) represents a critical structural motif in both flavor chemistry (associated with roasted/meaty notes) and medicinal chemistry (as a bioisostere for ortho-substituted thioanisoles). Its unique steric environment—characterized by the vicinal positioning of a bulky ethylthio group and a methyl group—creates a complex conformational landscape that dictates its binding affinity and metabolic fate.

This guide provides a rigorous theoretical framework for characterizing EMTS. It moves beyond standard "black box" calculations, offering a self-validating protocol for determining rotational barriers, electronic descriptors, and site-specific reactivity (Fukui functions). Special emphasis is placed on the metabolic competition between S-oxidation and ring hydroxylation, a key determinant in toxicity profiling.

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Part 1: Structural Dynamics & Conformational Landscape

The Ortho-Steric Challenge

The defining feature of EMTS is the steric clash between the sulfur lone pairs of the C2-ethylthio group and the C3-methyl substituent. Unlike unsubstituted thiophene sulfides, the 3-methyl group restricts the rotation of the ethyl chain, locking the molecule into specific low-energy conformers that are biologically active.

Experimental Protocol for Conformational Scanning: To accurately map this landscape, a rigid scan is insufficient. A relaxed Potential Energy Surface (PES) scan is required to account for ring deformation.

- Method: DFT (Density Functional Theory)[1][2][3][4][5]
- Functional/Basis Set:

  B97X-D / def2-TZVP (The dispersion correction "D" is critical for capturing the weak sulfur-methyl interactions).
- Scan Coordinate: Dihedral angle

  (C3-C2-S-C(ethyl)).
- Step Size: 10° increments over 360°.

Predicted Geometrical Parameters

Based on analogous thiophene derivatives [1], the following structural parameters serve as quality control benchmarks for your optimization:

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Parameter	Atom Pair	Expected Value (Å/°)	Theoretical Significance
Bond Length	C2–S(exocyclic)	1.75 – 1.77 Å	Indicates partial double-bond character (conjugation).
Bond Length	S(ring)–C2	1.72 – 1.74 Å	Shortening suggests aromatic delocalization.
Bond Angle	C3–C2–S(exo)	124° – 128°	Expanded angle due to steric repulsion from 3-Methyl.
Dihedral	C3–C2–S–C	~80° - 90°	Non-planar preference to minimize steric clash.

Part 2: Electronic Structure & Reactivity Descriptors[3]

Frontier Molecular Orbital (FMO) Analysis

The reactivity of EMTS is governed by the energy gap between the Highest Occupied Molecular Orbital (HOMO) and the Lowest Unoccupied Molecular Orbital (LUMO).

- HOMO Location: Predominantly localized on the sulfur atom of the ethylthio group and the thiophene ring carbons. High energy indicates susceptibility to electrophilic attack (e.g., by Cytochrome P450).
- LUMO Location: Distributed across the thiophene ring antibonding orbitals.

Fukui Functions for Regioselectivity

To predict exactly where metabolism or chemical derivatization will occur, we utilize Fukui functions (

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for electrophilic attack,

for nucleophilic attack).

Calculation Protocol:

- Calculate Hirshfeld charges for the Neutral (

  ), Cation (

  ), and Anion (

) species at the optimized geometry of the neutral molecule.
- Apply the finite difference approximation:
  - (Electrophilic attack site)
  - (Nucleophilic attack site)

Theoretical Insight: In EMTS, the Sulfur atom (S_exo) typically shows the highest

value, predicting S-oxidation as the primary metabolic route. However, the C5 position (alpha to the ring sulfur) is the secondary soft spot for hydroxylation.

Part 3: In Silico ADMET & Metabolic Stability

The S-Oxidation vs. Epoxidation Pathway

A critical safety concern for thiophene drugs is the formation of reactive metabolites. Theoretical calculations must assess the activation energy for two competing pathways:

- S-Oxidation: Formation of a sulfoxide (and potentially a reactive sulfone).
- Ring Epoxidation: Formation of a thiophene epoxide, which opens to form thiolactones (hepatotoxic).

Expert Insight: The 3-methyl group in EMTS provides steric protection to the C3-C4 bond, reducing the likelihood of 3,4-epoxidation. However, it does not protect the sulfur.

Visualization of the Computational Workflow

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The following diagram outlines the decision tree for characterizing EMTS, from initial geometry to metabolic prediction.

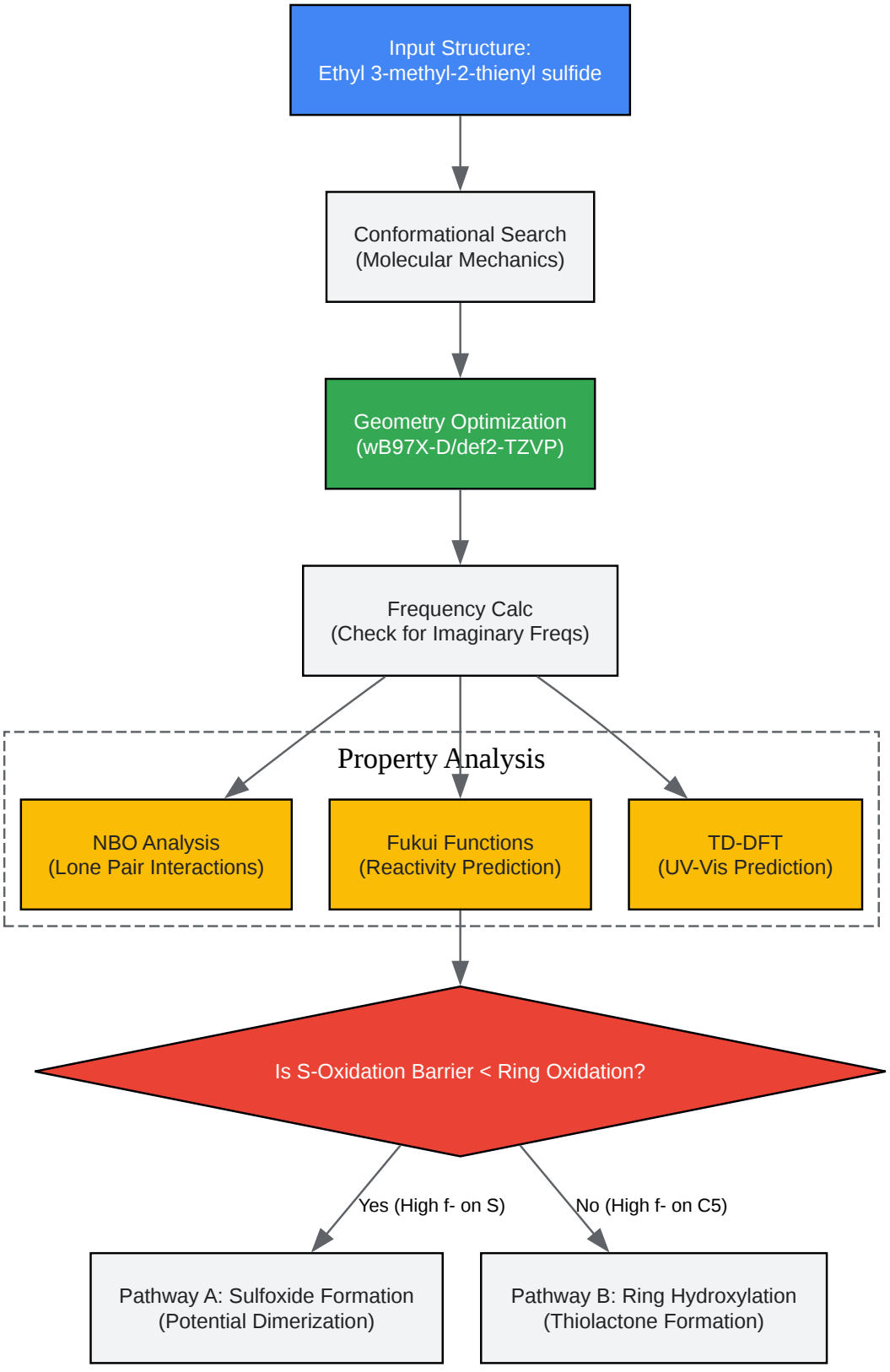

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Figure 1: Computational pipeline for the structural and reactive profiling of EMTS. Note the bifurcation at the reactivity analysis stage.

Part 4: Spectroscopic Validation Protocols

To validate your theoretical model against experimental data (e.g., from a synthesized batch), use the following scaling factors. Raw DFT frequencies often overestimate wavenumbers due to anharmonicity.

IR Spectroscopy Scaling

- Theory: B3LYP/6-311++G(d,p)
- Scaling Factor: 0.967
- Marker Bands:
  - C=C Ring Stretch: ~1400-1500 cm^{-1}
  - C-S Stretch: ~600-700 cm^{-1} (Look for shifts upon S-oxidation)

NMR Shift Prediction (GIAO Method)

- Solvent Model: PCM (Solvation is crucial for sulfur shifts).
- Reference: Calculate TMS (Tetramethylsilane) at the exact same level of theory.
- Equation:
- Diagnostic Signal: The C2 carbon (attached to sulfur) will show significant shielding sensitivity to the conformation of the ethyl group.

Part 5: Metabolic Fate Logic Diagram

Understanding the metabolism of thiophene sulfides is complex. The diagram below illustrates the specific pathways relevant to EMTS, highlighting the role of the S-oxide intermediate [2, 3].

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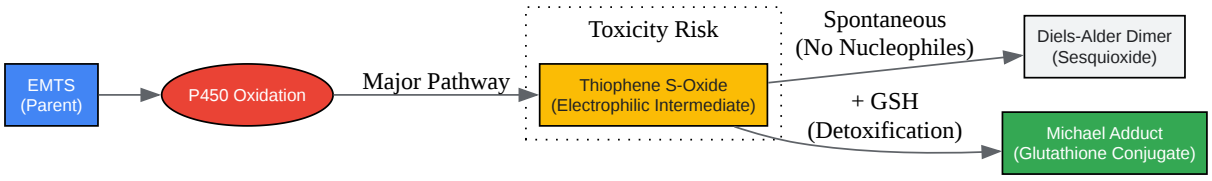

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Figure 2: The metabolic bifurcation of EMTS. The S-oxide intermediate is highly reactive and can either dimerize or bind to cellular nucleophiles (GSH).[6]

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